

"Ethyl 4,6-dimethoxypyrimidine-2-carboxylate" chemical profile

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Compound of Interest

Compound Name: Ethyl 4,6-dimethoxypyrimidine-2-carboxylate

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Technical Guide: Ethyl 4,6-dimethoxypyrimidine-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive profile of **Ethyl 4,6-dimethoxypyrimidine-2-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and synthetic organic chemistry. Due to the limited availability of direct experimental data for this specific molecule, this document compiles information from closely related analogues and established principles of pyrimidine chemistry to offer a detailed overview. The guide covers physicochemical properties, a proposed synthetic pathway with a detailed experimental protocol, and its potential applications as a versatile building block in the development of novel chemical entities.

Chemical Profile and Physicochemical Properties

Ethyl 4,6-dimethoxypyrimidine-2-carboxylate is a disubstituted pyrimidine derivative. The pyrimidine core is a key structural motif in numerous biologically active compounds, including pharmaceuticals and agrochemicals. The methoxy groups at the 4 and 6 positions and the

ethyl carboxylate group at the 2 position confer specific electronic and steric properties that make it a valuable intermediate for further chemical modifications.

Quantitative data for the target compound is not extensively reported in publicly available literature. The following table summarizes estimated and known properties based on the compound's structure and data from closely related pyrimidine derivatives.

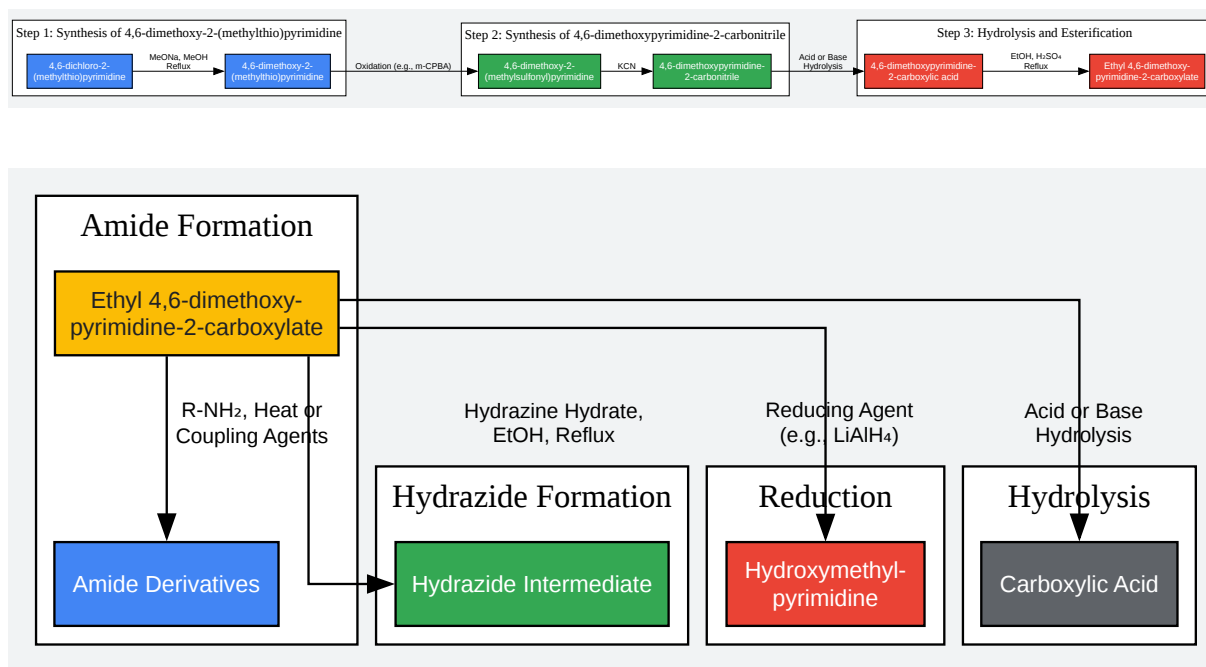
Property	Value (Estimated/Known)	Citation
Molecular Formula	C ₉ H ₁₂ N ₂ O ₄	[1]
Molecular Weight	212.20 g/mol	[1]
CAS Number	128276-49-3	[1]
Appearance	Expected to be a white to off-white solid	N/A
Melting Point	Not reported; likely in the range of 50-100 °C	N/A
Boiling Point	Not reported	N/A
Solubility	Expected to be soluble in common organic solvents (e.g., DCM, EtOAc, MeOH)	N/A
¹ H NMR Spectrum	Estimated shifts: ~4.4 ppm (q, 2H), ~4.0 ppm (s, 6H), ~1.4 ppm (t, 3H)	N/A
¹³ C NMR Spectrum	Estimated shifts: ~170, 165, 160, 85, 62, 55, 14 ppm	N/A

Proposed Synthesis and Experimental Protocol

A plausible synthetic route to **Ethyl 4,6-dimethoxypyrimidine-2-carboxylate** involves a multi-step process starting from commercially available precursors. A key intermediate is 4,6-dimethoxypyrimidine-2-carbonitrile, which can be synthesized from 4,6-dichloro-2-

(methylthio)pyrimidine[2][3]. The nitrile is then hydrolyzed to the corresponding carboxylic acid, followed by esterification to yield the final product.

Overall Synthetic Scheme



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